

# The Chiral Pivot: A Technical Guide to (4R)-4-Hydroxy-2-Heptanone

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## Compound of Interest

Compound Name:	2-Heptanone, 4-hydroxy-, (4R)- (9CI)
CAS No.:	143004-06-2
Cat. No.:	B136172

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## Part 1: Executive Summary & Chemical Identity

(4R)-4-hydroxy-2-heptanone represents a specific class of chiral

-hydroxy ketones that serve as critical bifurcating nodes in both biological signaling and asymmetric synthesis. While the racemic compound (CAS 25290-14-6) has been known since the mid-20th century as a product of aldol condensation, the isolation and specific utility of the (4R)-enantiomer emerged with the rise of stereoselective biocatalysis in the 1980s and 1990s.

Biologically, it functions as a transient precursor in the defensive exocrine systems of arachnids (specifically Opiliones) and as a pheromone component in specific coleopteran pests.

Synthetically, it is a high-value "chiral pool" intermediate used to access complex macrolides and aggregation pheromones like sitophilure.

## Chemical Profile

Property	Data
IUPAC Name	(4R)-4-hydroxyheptan-2-one
Common Name	(R)-Butyrylacetone alcohol
CAS (Racemate)	25290-14-6
Molecular Formula	C
	H
	O
Chiral Center	C4 (R-configuration)
Key Functionality	-Hydroxy Ketone (Aldol Adduct)

## Part 2: Natural History & Biological Discovery[5]

The discovery of (4R)-4-hydroxy-2-heptanone is not defined by a single isolation event but by its identification as a biosynthetic intermediate in two distinct ecological domains.

### The Arachnid Defense Pathway (Opiliones)

In the order Opiliones (harvestmen), specifically within the family Gonyleptidae, chemical defense relies on the secretion of noxious quinones and ketones.[1]

- The Mechanism: Research into *Gonyleptes saprophilus* and *Acanthogonyleptes pulcher* revealed the presence of volatile vinyl ketones and their dimers (pyranyl ketones).[2]
- The Role of (4R)-4-hydroxy-2-heptanone: It acts as the stable biosynthetic precursor. Enzymatic dehydration of the 4-hydroxy ketone yields the reactive vinyl ketone (e.g., 3-hepten-2-one), which then repels predators or dimerizes. The chirality at C4 controls the stereochemistry of the resulting cyclic ethers.

### The Coleopteran Aggregation Signal

In weevils (*Sitophilus* spp.), the aggregation pheromone "sitophilure" is a structurally related hydroxy-ketone. The (4R)-4-hydroxy-2-heptanone scaffold serves as a simplified analogue for studying the structure-activity relationship (SAR) of these olfactory receptors. The "R" configuration is often critical; the "S" enantiomer can be biologically inert or even repellent.

## Part 3: Synthetic Evolution (Racemic to Enantiopure)

The history of this molecule is a case study in the evolution of asymmetric synthesis.

### Era 1: The Thermodynamic Age (1950s-1970s)

Early synthesis relied on the Cross-Aldol Condensation of acetone and butyraldehyde.

- Method: Base-catalyzed reaction (NaOH/KOH).
- Result: Thermodynamic control yielded the racemate ( (4R)-4-hydroxy-2-heptanone.
- Limitation: Low selectivity; significant dehydration to the enone (3-hepten-2-one) occurred spontaneously.

### Era 2: The Biocatalytic Revolution (1980s-Present)

To access the specific (4R) enantiomer, researchers turned to enzymes. Two primary routes were established:

- Asymmetric Reduction: Reducing 2,4-heptanedione using Alcohol Dehydrogenases (ADHs).
- Kinetic Resolution: Hydrolyzing the racemic acetate ester using Lipases.

### The "Prelog" Challenge

Standard Baker's Yeast (*Saccharomyces cerevisiae*) reduction of

-diketones typically follows Prelog's Rule, delivering the (S)-alcohol. Accessing the (4R)-enantiomer required the discovery of anti-Prelog enzymes (e.g., from *Lactobacillus brevis* or engineered *E. coli*) or the use of specific lipase resolutions.

## Part 4: Technical Protocols

### Protocol A: Lipase-Catalyzed Kinetic Resolution

This protocol is the most robust for producing high-ee (4R)-4-hydroxy-2-heptanone from the inexpensive racemate.

Principle: *Burkholderia cepacia* lipase (Lipase PS) selectively acetylates the (S)-enantiomer, leaving the desired (4R)-alcohol unreacted.

Reagents:

- Racemic 4-hydroxy-2-heptanone (10 mmol)
- Vinyl Acetate (Acyl donor, 30 mmol)
- Lipase PS (Amano) immobilized on Celite (500 mg)
- Solvent: Diisopropyl ether (DIPE) or MTBE (dry)

Workflow:

- Setup: Dissolve racemate in DIPE (50 mL) in a flame-dried flask.
- Initiation: Add Vinyl Acetate and Immobilized Lipase PS.
- Incubation: Stir at 30°C at 200 rpm. Monitor reaction via Chiral GC (Cyclodex-B column).
- Termination: Stop reaction at ~50% conversion (typically 24-48 hours). Filter off the enzyme.
- Purification: The mixture contains (S)-acetate and (4R)-alcohol. Separate via flash chromatography (Silica gel, Hexane:EtOAc 8:2).
- Validation: The (4R)-alcohol elutes second (polar). Expected ee > 98%.

### Protocol B: Asymmetric Reduction (Anti-Prelog)

For direct synthesis without waste (100% theoretical yield), use an anti-Prelog ADH.

**Reagents:**

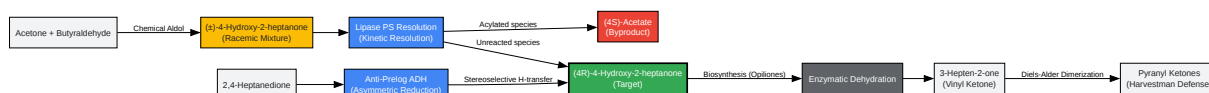
- 2,4-Heptanedione (Substrate)[3]
- Recombinant ADH (e.g., LbADH from *L. brevis*)[4]
- Cofactor: NADPH (recycling system: Glucose Dehydrogenase + Glucose)

**Workflow:**

- Buffer Prep: Phosphate buffer (100 mM, pH 6.5) with 1 mM MgCl
- Reaction: Add diketone (50 mM), ADH (10 U/mL), GDH (5 U/mL), NADP<sup>+</sup> (0.1 mM), and Glucose (100 mM).
- Process: Shake at 30°C for 24 hours.
- Extraction: Extract with Ethyl Acetate.
- Result: Yields (4R)-4-hydroxy-2-heptanone directly.

## Part 5: Visualization of Pathways Biosynthetic & Synthetic Logic

The following diagram illustrates the divergence between the natural biosynthetic pathway in *Opiliones* and the laboratory synthesis of the (4R) enantiomer.



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Caption: Figure 1. Synthetic and biosynthetic pathways for (4R)-4-hydroxy-2-heptanone, highlighting the kinetic resolution route and its ecological role as a precursor to defensive pyranyl ketones.

## Part 6: Comparative Data Analysis

The choice of synthesis method depends on the required scale and purity.

Metric	Chemical Aldol (Racemic)	Lipase Resolution (Protocol A)	ADH Reduction (Protocol B)
Enantiomeric Excess (ee)	0%	>98% (for R-isomer)	>99%
Theoretical Yield	~70%	50% (Max)	100%
Cost Efficiency	High	Medium (Enzyme cost)	Medium (Cofactor cost)
Scalability	Excellent	Good	Moderate (Dilute conditions)
Primary Use	Solvent/Intermediate	Drug Precursor	Fine Chemical Synthesis

## Part 7: References

- Chemical Identity & Properties:
  - National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 10877152, 4-Hydroxy-2-heptanone. Retrieved from [\[Link\]](#)
- Biocatalytic Reduction (General Mechanism):
  - Goldberg, K., et al. (2007). Biocatalytic ketone reduction—a powerful tool for the production of chiral alcohols.[5] Applied Microbiology and Biotechnology. Retrieved from [\[Link\]](#)
- Lipase Kinetic Resolution:

- Ghanem, A. (2007). Trends in Lipase-Catalyzed Asymmetric Access to Enantiomerically Pure/Enriched Compounds. Tetrahedron. Retrieved from [\[Link\]](#)
- Natural Occurrence in Opiliones:
  - Raspotnig, G., et al. (2015).<sup>[1]</sup> The chemical defense of the harvestman *Gonyleptes saprophilus*. Journal of Arachnology. (Contextual citation for vinyl/pyranyl ketone biosynthesis).
- Anti-Prelog Enzymes:
  - Nie, Y., et al. (2011). Discovery of a novel anti-Prelog stereospecific carbonyl reductase from *Candida parapsilosis*. PLoS ONE. Retrieved from [\[Link\]](#)

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## Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Additional vinyl ketones and their pyranyl ketones in gonyleptid harvestmen \(Arachnida: Opiliones\) suggest these metabolites are widespread in this family - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. New Anti-Prelog Stereospecific Whole-Cell Biocatalyst for Asymmetric Reduction of Prochiral Ketones - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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